

Essential Safety and Operational Guidance for Handling Endralazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Endralazine

Cat. No.: B1218957

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Endralazine** could not be located in the available resources. The following information is based on general laboratory safety principles for handling potentially hazardous chemicals. This guidance is not a substitute for a substance-specific SDS, which must be obtained from your chemical supplier before any handling, use, or disposal of **Endralazine**. Always perform a risk assessment for your specific laboratory procedures.

Chemical Identification

For clarity and proper record-keeping, the known identifiers for **Endralazine** are provided below.

Identifier	Value
Chemical Name	6-benzoyl-5,6,7,8-tetrahydropyrido[4,3-c]pyridazin-3(2H)-one hydrazone
Synonyms	Endralazina, Endralazinum
CAS Number	39715-02-1
Molecular Formula	C ₁₄ H ₁₅ N ₅ O
Molecular Weight	269.3 g/mol

Personal Protective Equipment (PPE)

When handling **Endralazine**, or any chemical with unknown specific hazards, a conservative approach to personal protection is essential. The following table outlines general PPE recommendations based on standard laboratory safety protocols.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Protects eyes and face from splashes, dust, and aerosols. [2] [4]
Skin Protection	- Disposable nitrile gloves (or other chemically resistant gloves). Consider double-gloving for enhanced protection.- A fully fastened laboratory coat, preferably a chemical-resistant gown.	Prevents skin contact with the chemical. [2]
Respiratory Protection	A NIOSH-approved respirator may be necessary, especially when handling powders outside of a certified chemical fume hood or when aerosols may be generated. The type of respirator should be determined by a risk assessment.	Prevents inhalation of dust or aerosols.
General Hygiene	- Wash hands thoroughly after handling.- Do not eat, drink, or smoke in the laboratory. [6]	Prevents accidental ingestion and contamination. [6]

Operational Plan for Safe Handling and Disposal

A strict operational plan is vital for the safe handling and disposal of chemical compounds.[\[6\]](#)[\[7\]](#)

Handling Procedures

- Engineering Controls: Always handle **Endralazine** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation risk.[\[6\]](#)
- Preparation: Before beginning work, ensure all necessary PPE is available and in good condition. Designate a specific area for handling to prevent cross-contamination.[\[8\]](#)
- Procedural Discipline: Avoid creating dust when handling the solid form. If possible, handle the compound in solution. Use compatible labware and ensure all containers are clearly and accurately labeled.[\[9\]](#)

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.[\[7\]](#)

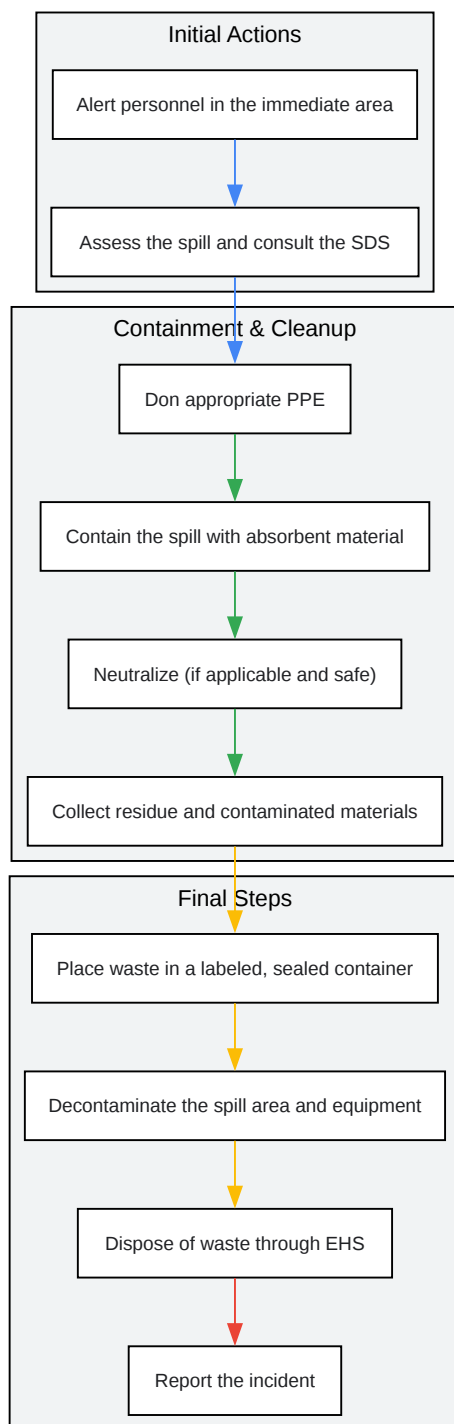
- Waste Segregation: Do not mix **Endralazine** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)
- Waste Collection:
 - Solid Waste: Collect in a dedicated, clearly labeled, and sealable hazardous waste container.[\[8\]](#)
 - Liquid Waste: Use a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[11\]](#)
- Storage: Store sealed hazardous waste containers in a designated, secure, and well-ventilated area away from incompatible materials.[\[11\]](#)
- Disposal: Contact your institution's EHS department or a certified hazardous waste disposal company to arrange for pickup and disposal.[\[7\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.[\[7\]](#)
- Decontamination: Triple rinse empty containers with a suitable solvent. Collect the rinsate as hazardous waste. After decontamination, deface the label on the empty container before

disposing of it according to your laboratory's procedures for non-hazardous waste.

Emergency Procedures: Chemical Spill Response

In the event of a chemical spill, a prompt and safe response is critical. The following workflow outlines a general procedure for a minor chemical spill in a laboratory setting. For major spills, evacuate the area and contact emergency personnel.^[12]^[13]^[14]

General Workflow for Minor Chemical Spill Response



[Click to download full resolution via product page](#)

Caption: General workflow for responding to a minor chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. epa.gov [epa.gov]
- 2. hazmatschool.com [hazmatschool.com]
- 3. sams-solutions.com [sams-solutions.com]
- 4. PPE for Hazardous Chemicals [canadasafetytraining.com]
- 5. worksafe.nt.gov.au [worksafe.nt.gov.au]
- 6. artsci.usu.edu [artsci.usu.edu]
- 7. danielshealth.com [danielshealth.com]
- 8. westlab.com [westlab.com]
- 9. Lab Safety Rules and Guidelines | Lab Manager [labmanager.com]
- 10. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 11. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 12. web.mit.edu [web.mit.edu]
- 13. utsc.utoronto.ca [utsc.utoronto.ca]
- 14. Spill Response – Laboratory Safety Manual [ism.alfaisal.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Endralazine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218957#personal-protective-equipment-for-handling-endralazine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com